

IUPAC name for Ethylidenebisphenol

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Compound of Interest

Compound Name: *Ethylidenebisphenol*

CAS No.: 50851-80-4

Cat. No.: B8528186

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Title: Technical Whitepaper: Chemical Identity, IUPAC Nomenclature, Synthesis, and Advanced Applications of **Ethylidenebisphenol** (Bisphenol E)

Executive Summary

Ethylidenebisphenol, commonly known as Bisphenol E (BPE), is a high-performance chemical intermediate critical to the synthesis of advanced polycarbonates, epoxy resins, and cyanate esters[1][2]. As the polymer and drug development industries increasingly seek alternatives to Bisphenol A (BPA) due to regulatory pressures, BPE has emerged as a structurally distinct substitute offering superior thermal stability, mechanical strength, and chemical resistance[2][3]. This whitepaper provides an in-depth technical analysis of BPE, detailing its IUPAC nomenclature causality, self-validating synthesis protocols, and its toxicological profile in the context of drug development and medical device manufacturing.

Chemical Nomenclature and Structural Causality

Understanding the precise chemical nomenclature of **Ethylidenebisphenol** is essential for regulatory compliance, patent filing, and cheminformatic database querying. The structural framework of BPE consists of two phenol rings linked by an ethylidene (ethane-1,1-diyl) bridge, as opposed to the isopropylidene bridge found in BPA. This substitution of a methyl group with

a hydrogen atom on the bridging carbon alters the molecule's rotational degrees of freedom and steric hindrance, directly impacting the packing density and glass transition temperature (T_g) of downstream polymers.

IUPAC Nomenclature Breakdown

The nomenclature of BPE can be categorized into three distinct systematic approaches depending on the chemical context:

- Preferred IUPAC Name (PIN): 4-[1-(4-hydroxyphenyl)ethyl]phenol
 - Causality of Naming: Under current IUPAC substitutive nomenclature rules, one phenol ring is designated as the principal parent structure. The remainder of the molecule is treated as a substituent. The two-carbon bridging chain is an "ethyl" group attached to the parent phenol at position 4. Attached to position 1 of this ethyl group is another 4-hydroxyphenyl moiety. Thus, the complete substituent is 1-(4-hydroxyphenyl)ethyl, yielding the PIN[4].
- Multiplicative IUPAC Name: 4,4'-ethane-1,1-diylidiphenol
 - Causality of Naming: When identical parent structures (two phenols) are linked by a multivalent substituent group (the ethane-1,1-diyl bridge), multiplicative nomenclature is applied. This format is heavily favored in polymer chemistry to emphasize the symmetry of the monomer[4].
- Regulatory / Common Systematic Name: 4,4'-**ethylidenebisphenol**
 - Causality of Naming: The $\text{CH}_3\text{-CH}<$ group is historically recognized as the ethylidene radical. The "bisphenol" suffix denotes two phenol groups attached to this radical. This identifier is the standard used by the US Environmental Protection Agency (EPA) and the FDA Global Substance Registration System[4][5].

Data Presentation: Chemical Identifiers

Table 1: Comprehensive Chemical Identifiers and Physical Properties of Bisphenol E

Chemical Identifier / Property	Value	Source
Preferred IUPAC Name (PIN)	4-[1-(4-hydroxyphenyl)ethyl]phenol	PubChem[4]
Multiplicative IUPAC Name	4,4'-ethane-1,1-diylidiphenol	PubChem[4]
Regulatory Name (US EPA)	4,4'-Ethylidenebisphenol	US EPA[5]
Common Name	Bisphenol E (BPE)	Dataintelo[2]
CAS Registry Number	2081-08-5	TCI Chemicals[6]
Molecular Formula	C14H14O2	PubChem[4]
Molecular Weight	214.26 g/mol	PubChem[4]
Melting Point	125.0 to 128.0 °C	TCI Chemicals[6]

Causality-Driven Synthesis Protocol

Synthesizing BPE with $\geq 98.0\%$ purity is a strict prerequisite for its use in aerospace composites and medical-grade resins, as impurities can severely degrade the mechanical properties of the final polymer matrix[3][7]. The following protocol outlines a highly regioselective, acid-catalyzed condensation of phenol and acetaldehyde.

Protocol: Synthesis and Self-Validating Purification of 4,4'-Ethylidenebisphenol

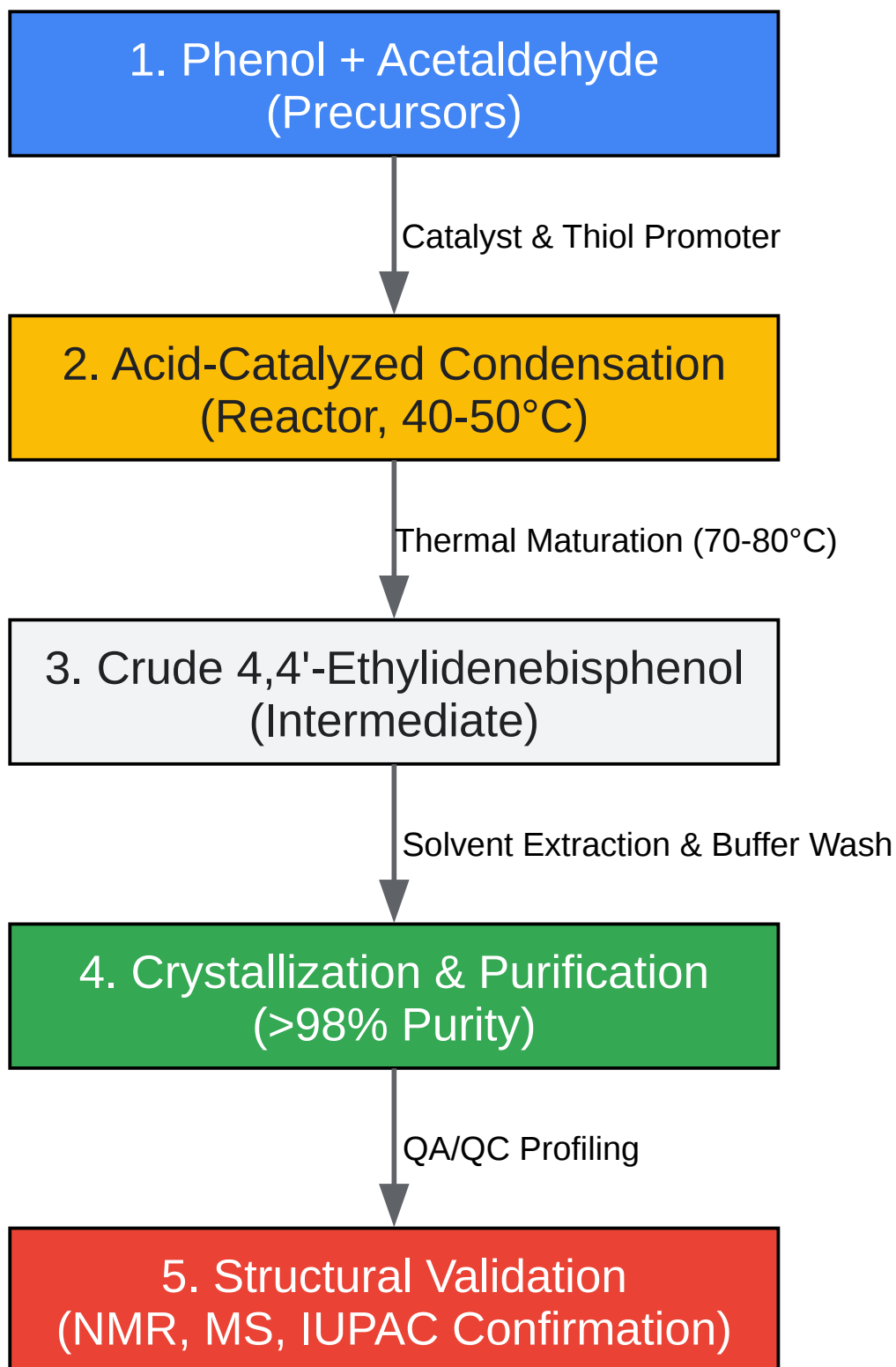
Objective: Synthesize high-purity BPE while minimizing the formation of the sterically hindered 2,4'-isomer.

- Precursor Melting & Stabilization:
 - Action: Heat monohydric phenol to 45 °C in a jacketed glass reactor to achieve a molten state[8].
 - Causality: Conducting the reaction in molten phenol eliminates the need for external organic solvents, increasing the volumetric efficiency of the reactor and simplifying

downstream solvent recovery.

- Catalytic Activation:
 - Action: Add 0.05 molar equivalents of an organosulfonic acid catalyst alongside 0.01 molar equivalents of 3-mercaptopropionic acid (thiol promoter).
 - Causality: The thiol promoter stabilizes the intermediate carbocation formed from acetaldehyde. This directs the electrophilic aromatic substitution almost exclusively to the para (4,4') position, maximizing the yield of the desired isomer.
- Controlled Carbonyl Condensation:
 - Action: Execute a dropwise addition of acetaldehyde (2.0–2.5 molar equivalents relative to phenol) over 2 hours. Maintain the reaction temperature strictly between 40–50 °C[8].
 - Self-Validation: Integrate in-line Fourier-transform infrared spectroscopy (FTIR) to monitor the carbonyl (C=O) stretch at 1720 cm⁻¹ . The addition rate must be dynamically adjusted to ensure the C=O peak does not accumulate, preventing runaway exothermic oligomerization.
- Thermal Maturation:
 - Action: Once addition is complete, ramp the reactor temperature to 70–80 °C and maintain agitation for 4 hours[8].
 - Causality: The elevated temperature provides the activation energy required to drive the condensation to completion, achieving >80% theoretical yield.
- Quenching & Crystallization:
 - Action: Cool the mixture to 30 °C and neutralize the acid catalyst with an aqueous sodium bicarbonate buffer. Extract the organic phase and recrystallize the crude BPE from a toluene/water binary solvent system.
- Quality Control (QC):

- Action: Filter and dry the crystals. Verify the melting point (125.0–128.0 °C) and confirm structural integrity via GC-MS and ¹H-NMR[6].



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Workflow for the synthesis and structural validation of **Ethylidenebisphenol**.

Advanced Applications: Materials and Drug Development

Composite Matrix Resins and Cyanate Esters

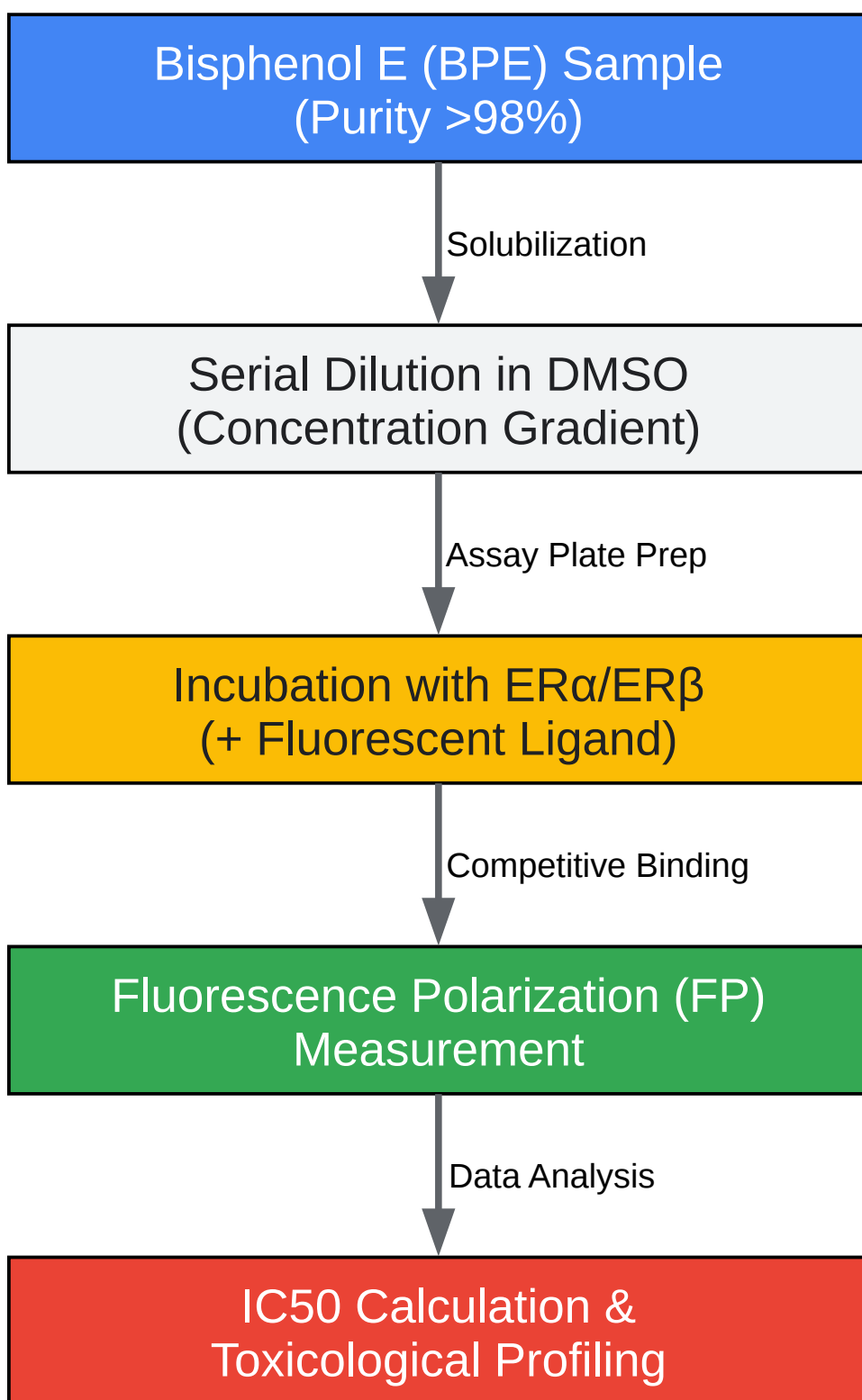
In the realm of advanced materials, BPE is converted into Bisphenol E cyanate ester (CAS 47073-92-7). The high crosslinking density of cured BPE cyanate esters provides exceptional mechanical strength, fracture toughness, and fatigue resistance[3]. These properties make it an ideal matrix resin for reinforcing fiber composite materials used in aerospace fuselage structures, wind turbine blades, and hydrogen storage containers[3].

Polycarbonates in Medical Devices

Due to its enhanced thermal stability and resistance to physical stresses, BPE is increasingly adopted as an alternative to BPA in the production of high-performance polycarbonates and epoxy resins[1][2]. In the medical and healthcare industries, these durable, transparent plastics are utilized to manufacture reusable medical equipment, dental fillings, and drug delivery device housings[1].

Toxicological Profiling and Endocrine Disruption

While BPE is marketed as a potentially safer substitute for BPA, drug development professionals must rigorously evaluate its toxicological profile before integration into medical devices or food-contact packaging. European biomonitoring initiatives (HBM4EU) have indicated that BPE, alongside other analogues like BPF and BPS, is suspected of possessing estrogenic endocrine-disrupting properties[9]. Consequently, any BPE-derived polymer intended for biomedical applications must undergo stringent in vitro receptor binding assays to quantify its affinity for Estrogen Receptors ($ER\alpha$ and $ER\beta$) and ensure patient safety.



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Workflow for In Vitro Estrogen Receptor (ER) Binding Assay of Bisphenol E.

Conclusion

Ethylidenebisphenol (4-[1-(4-hydroxyphenyl)ethyl]phenol) represents a vital node in modern polymer chemistry. By understanding the IUPAC nomenclature and the structural causality dictated by its ethylidene bridge, application scientists can optimize its synthesis and leverage its unique thermodynamic properties. Whether engineered into high-stress aerospace composites or evaluated as a structural monomer in medical devices, rigorous adherence to self-validating synthesis protocols and toxicological screening remains paramount to unlocking BPE's full industrial potential.

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